Phenyl isonicotinate IR spectroscopy

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Compound of Interest

Compound Name:	*Phenyl isonicotinate*
CAS No.:	*94-00-8*
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An Application Guide to the Infrared Spectroscopic Analysis of **Phenyl Isonicotinate**

Abstract

This technical guide provides a comprehensive overview and detailed protocols for the analysis of **phenyl isonicotinate** using Fourier-Transform Infrared (FTIR) spectroscopy. **Phenyl isonicotinate**, an ester incorporating both a phenyl group and a pyridine ring, serves as a valuable model for demonstrating the power of IR spectroscopy in elucidating complex molecular structures. This document is intended for researchers, scientists, and professionals in drug development and materials science, offering both the theoretical basis for spectral interpretation and practical, field-proven methodologies for sample preparation and data acquisition.

Introduction: The Role of Vibrational Spectroscopy in Characterizing Aromatic Esters

Phenyl isonicotinate (IUPAC name: phenyl pyridine-4-carboxylate) is a compound of interest in synthetic chemistry, often serving as a building block for more complex molecules in pharmaceutical and materials research.[1][2] Its structure is characterized by three key

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moieties: a pyridine ring, an ester functional group, and a phenyl ring. The precise arrangement and interaction of these groups give the molecule its unique chemical properties.

Infrared (IR) spectroscopy is an indispensable analytical technique for the structural characterization of such molecules. It is a rapid, non-destructive method that provides a unique "molecular fingerprint" by probing the vibrational modes of a molecule's chemical bonds.[3][4] For **phenyl isonicotinate**, IR spectroscopy is expertly suited to:

- Confirm the presence of the critical ester functional group (C=O and C-O bonds).
- Verify the incorporation of the aromatic systems (phenyl and pyridine rings).
- Assess the purity of a synthesized sample.
- Provide structural information based on the precise frequencies of absorbed infrared radiation, which are sensitive to the local chemical environment.

This guide explains the causality behind experimental choices, from sample preparation to spectral interpretation, ensuring a robust and reproducible analysis.

Scientific Principles: Assigning Vibrational Modes in Phenyl Isonicotinate

The IR spectrum of **phenyl isonicotinate** is rich with information. The absorption of IR radiation occurs only when a bond vibration results in a change in the molecule's dipole moment. The primary absorption bands we expect to observe can be assigned to specific functional groups.

The Ester Group: The ester is the most prominent feature. Aromatic esters are known to exhibit a pattern of three strong peaks, often called the "Rule of Three".[5][6]

- C=O Stretch: The carbonyl (C=O) stretch is one of the most intense and easily identifiable peaks in the spectrum.[3] For an aromatic ester like **phenyl isonicotinate**, where the carbonyl is conjugated with the pyridine ring, this band typically appears at a lower wavenumber (1730–1715 cm^{-1}) compared to a saturated ester (1750–1735 cm^{-1}).[5][7][8]

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- C-O Stretches: Esters possess two distinct C-O single bonds: the acyl-oxygen (C-O) and the alkyl-oxygen (O-C). These give rise to two strong, characteristic stretching bands in the 1300–1000 cm^{-1} region.[8][9] The asymmetric C-C-O stretch is typically found between 1310-1250 cm^{-1}, while the symmetric O-C-C stretch appears from 1130-1100 cm^{-1}.[5]

Aromatic Rings (Phenyl & Pyridine):

- Aromatic C-H Stretch: The stretching of C-H bonds on the aromatic rings gives rise to sharp, medium-intensity bands appearing just above 3000 cm^{-1} (typically 3100–3000 cm^{-1}).[4][10]
- Aromatic C=C Stretch: The in-ring carbon-carbon double bond stretches result in several bands of variable intensity in the 1600–1450 cm^{-1} region.[4][10]
- Pyridine Ring Vibrations: The pyridine ring also contributes specific bands, including those around 1445 cm^{-1} that can be associated with the ring's vibrations.[11]
- C-H Out-of-Plane Bending: The region below 900 cm^{-1} contains C-H "out-of-plane" (oop) bending vibrations. The exact position of these bands can provide information about the substitution pattern on the aromatic rings.[4]

This entire spectral landscape, particularly the complex absorptions in the "fingerprint region" (<1500 cm^{-1}), provides a unique identifier for the molecule.[10]

Data Presentation: Characteristic IR Absorption Bands for **Phenyl Isonicotinate**

The following table summarizes the expected vibrational modes and their corresponding frequency ranges for **phenyl isonicotinate**. This table should serve as the primary reference for spectral interpretation.

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Wavenumber Range (cm^{-1})	Intensity	Vibrational Mode Assignment	Functional Group
3100 - 3000	Medium - Weak	C-H Stretch	Aromatic (Phenyl & Pyridine)
1730 - 1715	Strong, Sharp	C=O Stretch (Conjugated)	Ester
1600 - 1585	Medium - Weak	C=C In-Ring Stretch	Aromatic (Phenyl & Pyridine)
1500 - 1400	Medium - Weak	C=C In-Ring Stretch	Aromatic (Phenyl & Pyridine)
1310 - 1250	Strong	Asymmetric C-C-O Stretch	Ester
1130 - 1100	Strong	Symmetric O-C-C Stretch	Ester
900 - 675	Medium - Strong	C-H Out-of-Plane Bend	Aromatic (Phenyl & Pyridine)

Visualization of Key Structural Features

To aid in the interpretation of the IR spectrum, the molecular structure of **phenyl isonicotinate** is presented below, highlighting the key functional groups responsible for the characteristic absorption bands.

Caption: Molecular structure of **phenyl isonicotinate** with key functional groups highlighted.

Experimental Protocols: Acquiring a High-Quality FTIR Spectrum

The quality of an IR spectrum is fundamentally dependent on meticulous sample preparation. [12] As **phenyl isonicotinate** is a solid at room temperature, several methods are applicable.

Protocol 1: The KBr Pellet Method (Transmission)

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This is a classic and widely used technique for obtaining high-quality spectra of solid samples.[13] The principle is to disperse the analyte in an IR-transparent matrix (potassium bromide, KBr) to minimize light scattering.[12]

Methodology:

- Grinding: Weigh approximately 1-2 mg of **phenyl isonicotinate** and 100-200 mg of dry, spectroscopy-grade KBr powder.[12] Grind the two components together thoroughly in an agate mortar and pestle until the mixture is a fine, homogeneous powder. The goal is to reduce the sample particle size to less than the wavelength of the incident IR radiation to prevent scattering.[14]
- Pellet Pressing: Transfer the powder mixture to a pellet die. Place the die into a hydraulic press and apply pressure (typically 7-10 tons) for several minutes.
- Inspection: Carefully remove the die from the press. The resulting pellet should be clear and translucent. A cloudy or opaque pellet indicates insufficient grinding, excess sample, or the presence of moisture.[14]
- Analysis: Place the KBr pellet into the sample holder of the FTIR spectrometer and proceed with data acquisition.

Protocol 2: The Nujol Mull Method (Transmission)

This method is an alternative to KBr pellets and is useful for samples that may react with KBr or are sensitive to pressure.

Methodology:

- Grinding: Place 5-10 mg of **phenyl isonicotinate** into an agate mortar.[14] Grind it to a very fine powder.
- Mulling: Add one to two drops of Nujol (mineral oil) to the powder and continue grinding until a smooth, translucent paste is formed.[14][15]
- Sample Mounting: Transfer a small amount of the mull onto one face of an IR-transparent salt plate (e.g., KBr or NaCl). Place a second salt plate on top and gently rotate it to spread

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the mull into a thin, uniform film.[15]

- Analysis: Mount the plates in the spectrometer's sample holder. Crucially, a reference spectrum of pure Nujol must be acquired, as its own C-H stretching and bending bands (around 2920, 2850, 1460, and 1375 cm^{-1}) will be present in the sample spectrum and must be mentally or digitally subtracted.[14]

Protocol 3: Attenuated Total Reflectance (ATR)

ATR-FTIR is a modern, rapid technique that requires minimal sample preparation and is ideal for routine analysis.[15]

Methodology:

- Crystal Cleaning: Ensure the surface of the ATR crystal (commonly diamond) is impeccably clean. Record a background spectrum of the clean, empty crystal.
- Sample Application: Place a small amount of **phenyl isonicotinate** powder directly onto the ATR crystal, ensuring complete coverage of the sampling area.
- Applying Pressure: Use the instrument's pressure clamp to apply firm, consistent pressure. This ensures intimate contact between the sample and the crystal, which is critical for obtaining a strong signal.[12]
- Analysis: Acquire the IR spectrum. After analysis, thoroughly clean the crystal surface with an appropriate solvent (e.g., isopropanol or acetone) and a soft, non-abrasive wipe.

Caption: Experimental workflow for acquiring the FTIR spectrum of a solid sample.

Data Acquisition and Processing

- Background Collection: Before running the sample, always collect a background spectrum. This measures the ambient atmosphere (H_2O, CO_2) and the instrument's own optical characteristics, which are then automatically subtracted from the sample spectrum.
- Parameters: For typical analysis, the following parameters are recommended:
  - Scan Range: 4000–400 cm^{-1}

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- Resolution: 4 cm^{-1}
- Number of Scans: 16–32 (signal-averaging improves the signal-to-noise ratio).

- Processing: The resulting spectrum is typically plotted as % Transmittance versus Wavenumber (cm^{-1}).

Conclusion

FTIR spectroscopy is a definitive and highly efficient tool for the structural verification and quality control of **phenyl isonicotinate**. By understanding the correlation between molecular structure and vibrational frequencies, and by employing meticulous sample preparation techniques, researchers can confidently confirm the identity and integrity of their material. The protocols and spectral data provided in this guide offer a validated framework for achieving accurate and reproducible results in the analysis of aromatic esters and related compounds.

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